

In-depth Technical Guide on the Material Safety of Dimethyl terephthalate-d4

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Compound of Interest

Compound Name: Dimethyl terephthalate-d4

Cat. No.: B1340465

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **Dimethyl terephthalate-d4** (CAS No. 74079-01-9), a deuterated isotopologue of Dimethyl terephthalate. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of its properties and associated hazards.

Section 1: Chemical and Physical Properties

Dimethyl terephthalate-d4 is the 2,3,5,6-tetradeuteriobenzene-1,4-dicarboxylate form of dimethyl terephthalate.^[1] The following table summarizes its key chemical and physical properties.

Property	Value	Reference
Chemical Name	dimethyl 2,3,5,6-tetradeuteriobenzene-1,4-dicarboxylate	[1]
Synonyms	Dimethyl terephthalate-2,3,5,6-d4	[2]
CAS Number	74079-01-9	[1][2]
Molecular Formula	C10H6D4O4	[1]
Molecular Weight	198.21 g/mol	[1]
Appearance	White Solid	[3][4]
Melting Point	139-141 °C	[1]

Section 2: Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), this chemical is considered hazardous.[2]

- Signal Word: Warning[2]
- Hazard Statements:
 - Causes skin irritation.[2]
 - Causes serious eye irritation.[2]
 - May cause respiratory irritation.[2]

GHS Pictograms:

While some sources indicate no pictogram is available, the classification suggests the following would be appropriate:

Caption: Exclamation mark for skin/eye irritation.

Section 3: Toxicological Information

Limited toxicological data is available for the deuterated form. The information for the non-deuterated Dimethyl terephthalate (CAS 120-61-6) is often used as a reference.

Metric	Value	Species	Reference
Oral LD50	>3200 mg/kg	Rat	[5]
Dermal LD50	>5 gm/kg	Guinea pig	[5]
Eye Irritation	500 mg/24H Mild	Rabbit	[5]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[5]
- Skin Contact: May cause skin irritation.[2][5]
- Eye Contact: Causes serious eye irritation.[2]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[5]
- Chronic Effects: Animal studies on the non-deuterated form have shown some adverse reproductive effects.[5]

Section 4: Handling, Storage, and Personal Protection

Proper handling and storage are crucial to minimize exposure and risk.

Experimental Workflow for Safe Handling:



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Caption: Recommended workflow for safe handling of **Dimethyl terephthalate-d4**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[\[2\]](#)[\[5\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[2\]](#)[\[5\]](#)
- Respiratory Protection: Use only in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.[\[2\]](#)

Section 5: First-Aid and Emergency Procedures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Measures	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.	[1] [2]
Skin Contact	Wash off with soap and plenty of water for at least 15 minutes.	[1] [2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids.	[1] [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.	[1]

Fire-Fighting Measures:

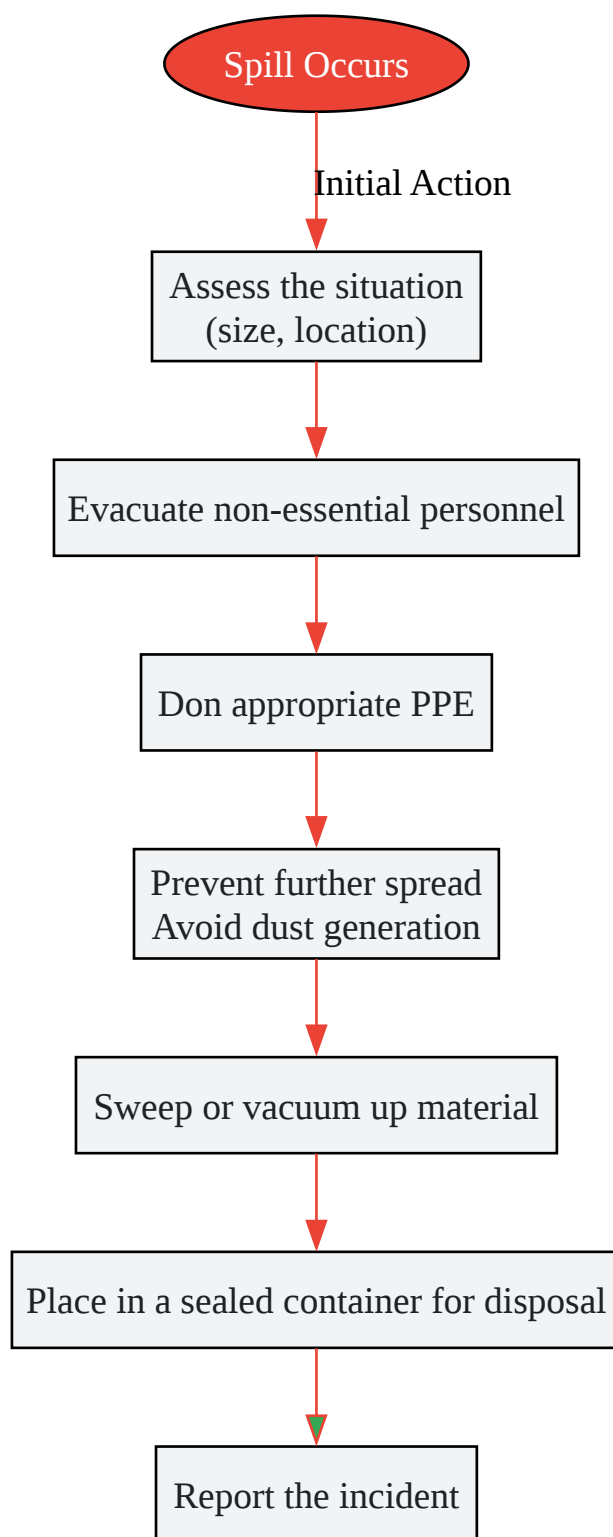
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: No specific hazards arising from the chemical are reported.[1]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [1]

Section 6: Accidental Release Measures

Experimental Protocol for Spill Cleanup:

- Evacuate and Ventilate: Ensure the area is well-ventilated and unnecessary personnel are evacuated.
- Personal Protection: Wear appropriate personal protective equipment (PPE) as outlined in Section 4.
- Containment: Avoid dust formation.[1]
- Cleanup:
 - For small spills, sweep up the material and place it into a suitable, labeled disposal container.
 - Avoid generating dust during cleanup.
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material in accordance with all applicable regulations.[2]

Logical Relationship for Spill Response:



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Caption: Logical steps for responding to a **Dimethyl terephthalate-d4** spill.

This guide is intended for informational purposes for trained professionals. Always refer to the most current Safety Data Sheet from the supplier before handling this chemical.

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